

# Application Notes and Protocols: Preparation of TC-DapK 6 Stock Solution

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## Compound of Interest

Compound Name: TC-Dapk 6

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **TC-DapK 6**, a potent and selective inhibitor of Death-Associated Protein Kinase (DAPK). Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

## Introduction

**TC-DapK 6** is an oxazolone compound that functions as a potent, ATP-competitive inhibitor of DAPK family kinases, particularly DAPK1 and DAPK3.<sup>[1][2][3]</sup> It is a valuable tool for studying the roles of these serine/threonine kinases in programmed cell death pathways and their implications in various diseases, including ischemic conditions.<sup>[1][2]</sup> Accurate preparation of a stable stock solution is the first critical step in any experiment utilizing this inhibitor.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **TC-DapK 6**.

Parameter	Value	Source(s)
Molecular Weight	276.29 g/mol	[1][3][4][5][6]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1][3][4][5][6]
CAS Number	315694-89-4 or 2439180-90-0	[1][4][5][6][7]
Appearance	Yellow solid	[1]
Purity	≥98%	[4][7][8]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][4][6][9]
Solubility in DMSO	Up to 50 mM (13.81 mg/mL)	[4][8]
18.67 mg/mL (67.57 mM) (may require ultrasonic and warming)	[3][9]	
3 mg/mL (10.85 mM)	[6]	
Slightly soluble: 0.1-1 mg/mL	[7]	
Storage (Solid)	-20°C or +4°C	[1][3][4][6][7]
Storage (Stock Solution)	-20°C (for up to 1 month) or -80°C (for up to 1 year)	[3][6]

Note: Variations in reported solubility and storage conditions may exist between different suppliers. It is always recommended to consult the batch-specific certificate of analysis (CoA).

## Experimental Protocol: Preparation of a 10 mM TC-DapK 6 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TC-DapK 6** in DMSO.

### Materials:

- **TC-DapK 6** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)

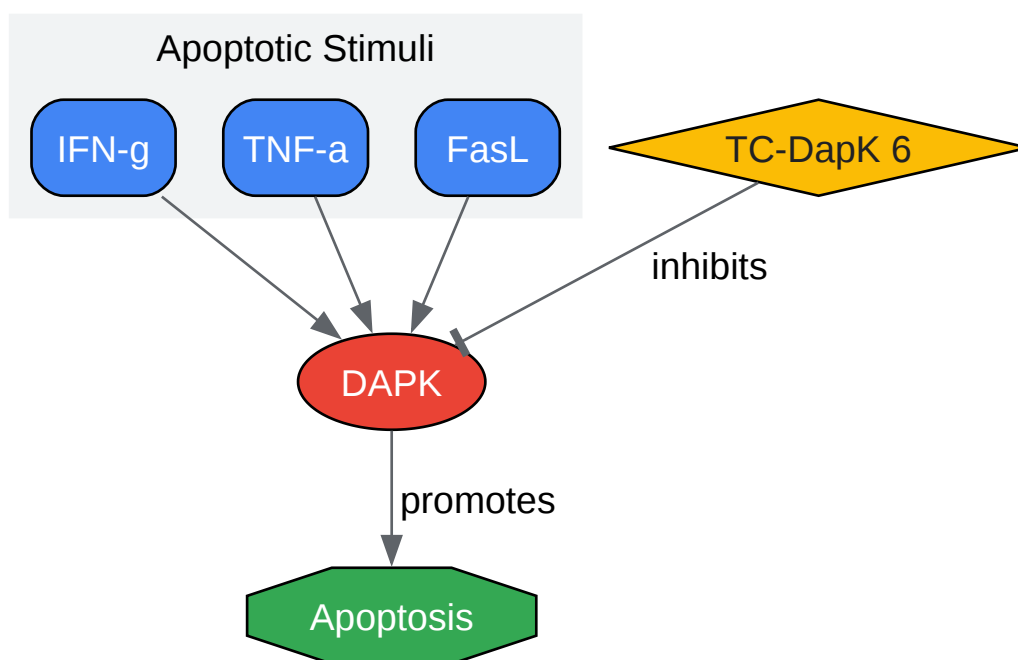
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- (Optional) Ultrasonic water bath

## Procedure:

- Pre-weighing Preparation: Allow the vial of **TC-DapK 6** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Carefully weigh out the desired amount of **TC-DapK 6** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.76 mg of **TC-DapK 6** (Molecular Weight = 276.29).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the **TC-DapK 6** powder. For a 10 mM stock solution from 2.76 mg of powder, add 1 mL of DMSO.
- Dissolution: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Some suppliers note that gentle warming and/or sonication may be required to achieve full dissolution, particularly at higher concentrations.[3][9]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.[6]
- Storage: Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).[3][6] Ensure the storage containers are tightly sealed to prevent solvent evaporation and moisture absorption.

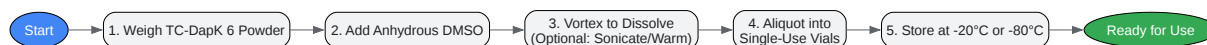
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of DAPK in apoptosis and the workflow for preparing the **TC-DapK 6** stock solution.



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**Figure 1.** Simplified signaling pathway showing DAPK as a mediator of apoptosis and its inhibition by **TC-DapK 6**.



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**Figure 2.** Experimental workflow for the preparation of a **TC-DapK 6** stock solution.

## Safety Precautions

- **TC-DapK 6** is for research use only and should not be used for diagnostic or medical purposes.<sup>[1]</sup>
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.

- Handle DMSO with care, as it can facilitate the absorption of other chemicals through the skin.
- Consult the Material Safety Data Sheet (MSDS) for comprehensive safety information.

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